

Benchmarking the Lightfastness of Disperse Violet 1 Against Industry Standards

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Compound of Interest

Compound Name: *Disperse Violet 1*

Cat. No.: *B7737400*

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For researchers, scientists, and drug development professionals utilizing textile dyes, an understanding of a dye's permanence when exposed to light is crucial for ensuring the integrity and reproducibility of experimental results and the quality of finished products. This guide provides a comprehensive comparison of the lightfastness of C.I. **Disperse Violet 1** against other commercially significant disperse violet dyes, benchmarked against established industry standards.

Comparative Lightfastness Data

The lightfastness of disperse dyes is commonly evaluated based on the ISO 105-B02 and AATCC Test Method 16.3 standards. The performance is rated on a scale of 1 to 8, with 1 indicating very low lightfastness and 8 representing exceptionally high lightfastness. The following table summarizes the lightfastness ratings of **Disperse Violet 1** and other common disperse violet dyes.

Dye Name	C.I. Name	CAS Number	Lightfastness Rating (ISO 105-B02)
Disperse Violet 1	61100	128-95-0	5-6
Disperse Violet 26	62025	6408-72-6	6-7 ^[1]
Disperse Violet 28	61102	81-42-5	6-7 ^[2]
Disperse Violet 33	11218	12236-25-8	6 ^[3]
Disperse Violet 57	62025	1594-08-7	7 ^[4]

Experimental Protocol: Lightfastness Testing

The determination of lightfastness for disperse dyes is conducted following standardized methodologies to ensure reproducible and comparable results. The most widely accepted international standards are ISO 105-B02 and the American Association of Textile Chemists and Colorists (AATCC) Test Method 16.3.

Objective: To assess the resistance of a textile dye to the fading action of an artificial light source that simulates natural daylight.

Apparatus:

- Xenon Arc Lamp Apparatus:** An instrument equipped with a xenon arc lamp, which produces a light spectrum that closely mimics natural sunlight.^{[1][2][3][4]} The apparatus allows for the control of irradiance, temperature, and humidity.
- Blue Wool Standards:** A set of eight standardized blue wool fabrics, each with a known and different lightfastness, are used as references.^[5] These are numbered 1 to 8, with 1 being the least and 8 being the most resistant to fading.
- Grey Scale for Assessing Change in Colour:** A standard scale consisting of pairs of grey chips, ranging from grade 5 (no change) to grade 1 (a large change), used to visually assess the degree of fading of the test specimen.
- Specimen Holders:** To mount the textile samples for exposure.

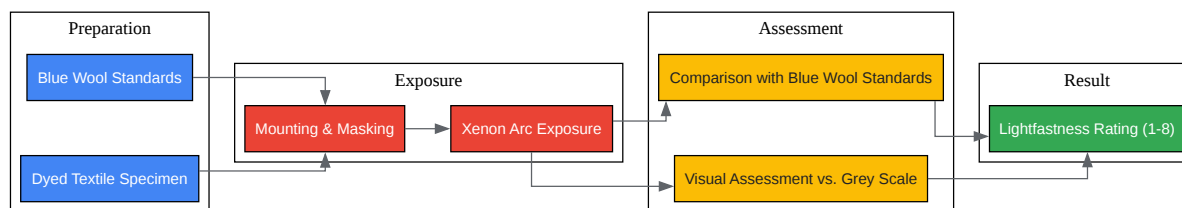
- **Opaque Masking Material:** To cover a portion of the test specimens and blue wool standards to provide an unexposed area for comparison.

Procedure:

- **Specimen Preparation:** A sample of the textile dyed with **Disperse Violet 1** (or the dye being tested) is prepared to the specified dimensions. At least one specimen for each dye is required.
- **Mounting:** The specimen is mounted in a holder. A portion of the specimen is covered with an opaque mask.
- **Exposure:** The mounted specimen, along with a set of blue wool standards, is placed inside the xenon arc lamp apparatus.
- **Controlled Conditions:** The specimens are exposed to the light from the xenon arc lamp under precisely controlled conditions of temperature, humidity, and irradiance as specified in the ISO 105-B02 or AATCC 16.3 standard.
- **Monitoring Fading:** The exposure is continued until a specified degree of fading is observed on one of the blue wool standards, corresponding to a particular lightfastness rating.
- **Assessment:** The change in color of the exposed portion of the test specimen is evaluated by comparing it with the unexposed (masked) portion. This comparison is made visually using the Grey Scale for assessing change in color.
- **Rating:** The lightfastness rating of the test specimen is determined by identifying which of the blue wool standards shows a similar degree of fading.

Experimental Workflow

The following diagram illustrates the key stages involved in the lightfastness testing of a disperse dye according to industry standards.



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Workflow for Lightfastness Testing of Disperse Dyes.

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